

Essential Safety and Logistical Information for Handling 1,2,3-Butanetriol

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Compound of Interest

Compound Name: 1,2,3-Butanetriol

Cat. No.: B1208628

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for **1,2,3-Butanetriol**, including personal protective equipment (PPE) guidelines, operational procedures, and disposal plans.

Quantitative Data Summary

A clear understanding of a chemical's physical and chemical properties is the first step in safe handling. The following table summarizes key quantitative data for **1,2,3-Butanetriol**.

Property	Value
Molecular Formula	C4H10O3
Molecular Weight	106.12 g/mol
CAS Number	4435-50-1
Flash Point	46°C (lit.) [1] [2]
Boiling Point	175°C/27mmHg (lit.) [1]
Melting Point	117°C (lit.) [1]
Specific Gravity	1.18 [3]
Refractive Index	1.47 [3]

Hazard Identification and Personal Protective Equipment (PPE)

1,2,3-Butanetriol is classified with the following hazards:

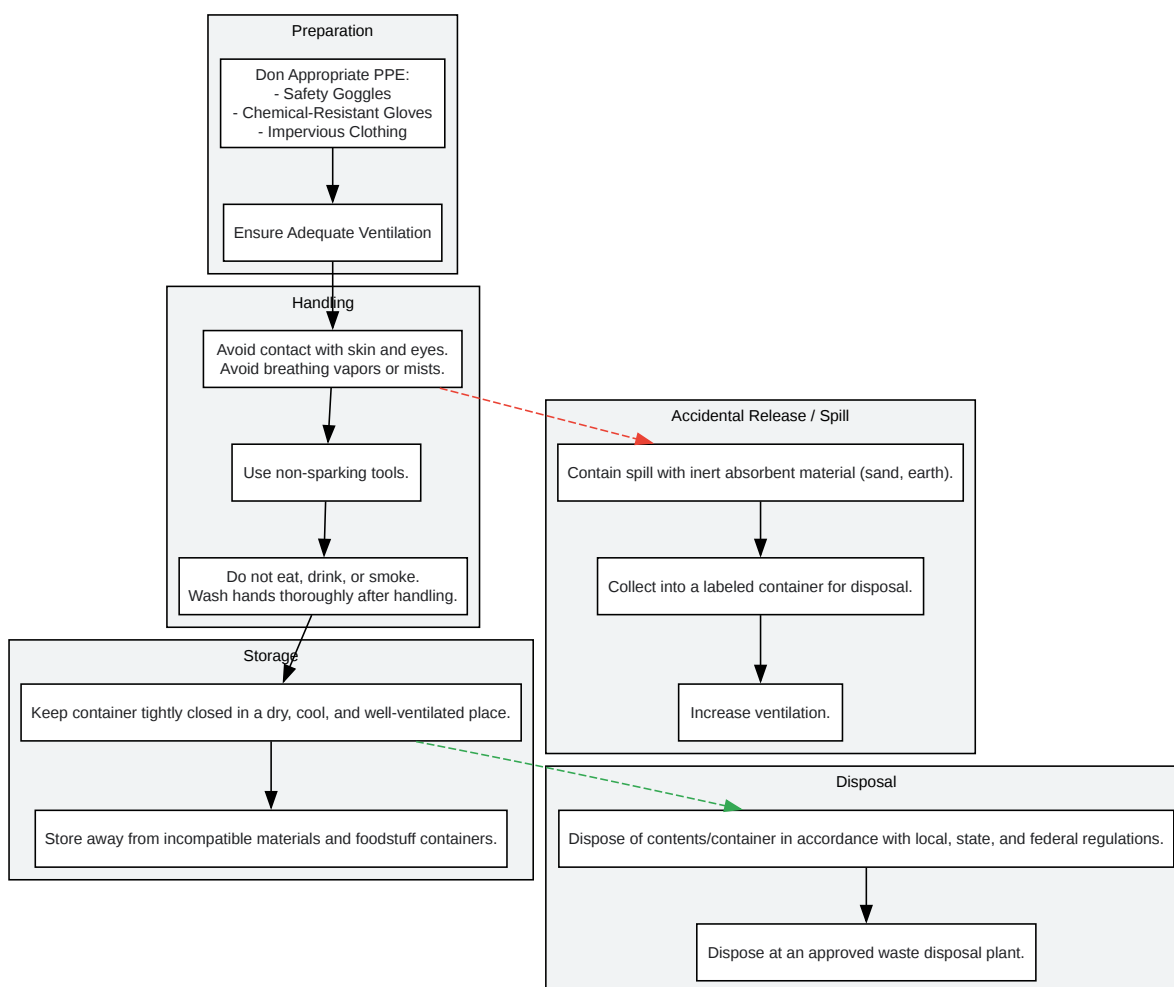
- Harmful if swallowed (H302)[1][2][4]
- Causes skin irritation (H315)[1][2][4]
- Causes serious eye irritation (H319)[1][2][4]
- May cause respiratory irritation (H335)[1][2][4]

Therefore, the use of appropriate personal protective equipment is mandatory.

PPE Category	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[1][2] Contact lenses should not be worn.[5]
Skin Protection	Chemical-resistant gloves (e.g., PVC), inspected prior to use.[1][5] Wear fire/flammable resistant and impervious clothing.[1][2] Safety footwear or gumboots are also recommended.[5]
Respiratory Protection	Use in a well-ventilated area.[1][5] If exposure limits are exceeded or irritation is experienced, a full-face respirator is necessary.[2] A NIOSH-approved respirator should be used if airborne concentrations exceed published exposure limits.[6]

Experimental Workflow: Handling, Storage, and Disposal

The following diagram outlines the necessary steps for the safe handling, storage, and disposal of **1,2,3-Butanetriol** in a laboratory setting.



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Caption: Workflow for Safe Handling of **1,2,3-Butanetriol**.

Procedural Guidance

Handling:

- Work in a well-ventilated area to avoid the formation and inhalation of mists or vapors.[1][5]
- Wear the appropriate personal protective equipment as detailed in the PPE table.
- Avoid all personal contact with the chemical, including inhalation.[5]
- Use non-sparking tools to prevent ignition.[1]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[1][5]
- Do not eat, drink, or smoke in the handling area.[1][2]

Storage:

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[2]
- Keep away from incompatible materials and foodstuff containers.[2][5]
- Protect containers from physical damage and check regularly for leaks.[5]
- Store in a locked-up area.[1][2]

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][2]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.[1][2]

- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.^{[1][2]}
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a doctor or poison control center immediately.^[1]

Disposal:

- Dispose of **1,2,3-Butanetriol** and its container in accordance with all applicable local, state, and federal regulations.^{[1][2]}
- The material should be disposed of at an appropriate treatment and disposal facility.^{[1][2]}
- Do not allow the chemical to enter drains or waterways.^{[1][5]}

Accidental Release Measures:

- Evacuate personnel to a safe area and ensure adequate ventilation.^[1]
- Wear appropriate personal protective equipment, including respiratory protection.^[1]
- Prevent further leakage or spillage if it is safe to do so.^[1]
- Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.^[5]
- Collect the absorbed material into a suitable, closed container for disposal.^[1]
- Remove all sources of ignition and use spark-proof tools.^[1]

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